

2-Vinylpyridine: A Comprehensive Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: 2-Vinylpyridine

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An In-depth Exploration of the Structure, Properties, and Applications of a Versatile Pyridine Derivative

Introduction

2-Vinylpyridine (2-VP) is an organic compound featuring a vinyl group attached to the 2-position of a pyridine ring.[1][2] This colorless to pale yellow liquid possesses a pungent, unpleasant odor and is a critical monomer in the synthesis of specialty polymers and copolymers.[2] Its unique chemical structure, combining the reactivity of a vinyl group with the basicity and coordination capabilities of the pyridine nitrogen, makes it a valuable building block in a diverse range of applications, from industrial materials to pharmaceutical development.[3] [4] This guide provides a detailed technical overview of **2-vinylpyridine**, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Physicochemical Properties

The molecular formula of **2-vinylpyridine** is C_7H_7N , and its structure consists of a pyridine ring substituted with a $-CH=CH_2$ group at the alpha position relative to the nitrogen atom.[2] This arrangement significantly influences its chemical behavior and physical properties.

Diagram of 2-Vinylpyridine's Chemical Structure

Caption: Chemical structure of **2-Vinylpyridine**.

A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₇ H ₇ N	[2][5]
Molar Mass	105.14 g/mol	[1][6]
Appearance	Colorless to pale yellow liquid	[2]
Odor	Pungent, unpleasant	[2][6]
Boiling Point	159-160 °C	[2][4]
Melting Point	-50 °C	[1][7]
Density	~0.977 g/cm ³ at 20°C	[1][2]
Flash Point	42-46 °C	[2]
Water Solubility	Slightly soluble (~27.5 g/L)	[1][2]
Solubility in Organic Solvents	Highly soluble in ethanol, ether, acetone	[2]
pKa (of conjugate acid)	4.98	[1][2]
Refractive Index	1.5495 at 20°C	[2][4]
Vapor Pressure	10 mm Hg at 44.5 °C	[2][8]
logP (Octanol-Water Partition Coefficient)	1.39–1.54	[2][6]

Due to its propensity to polymerize, especially when exposed to heat or light, commercial **2-vinylpyridine** is typically stabilized with an inhibitor like 4-tert-butylcatechol and should be stored under refrigeration.[1][2][7]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **2-vinylpyridine**.

- ^1H NMR: The proton NMR spectrum exhibits characteristic signals for the vinyl protons and the aromatic protons of the pyridine ring.[9][10]
- ^{13}C NMR: The carbon NMR spectrum provides distinct peaks for the seven carbon atoms in the molecule, allowing for unambiguous structural confirmation.[3][11]
- IR Spectroscopy: The infrared spectrum shows characteristic absorption bands for the C=C stretching of the vinyl group and the aromatic C-N and C=C stretching vibrations of the pyridine ring.[3]
- Mass Spectrometry: The mass spectrum typically shows a prominent molecular ion peak corresponding to the molecular weight of the compound.[6][11]

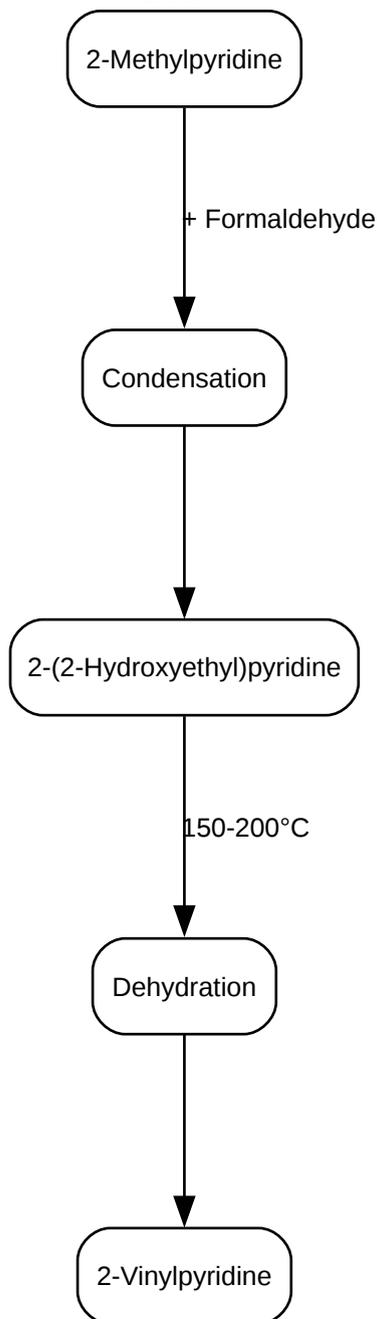
Synthesis of 2-Vinylpyridine

The industrial production of **2-vinylpyridine** is primarily achieved through two main synthetic routes.[4]

Condensation of 2-Methylpyridine with Formaldehyde

This common method involves the condensation of 2-methylpyridine (α -picoline) with formaldehyde to yield 2-(2-hydroxyethyl)pyridine.[2] This intermediate is then dehydrated at elevated temperatures (150–200 °C) under pressure to form **2-vinylpyridine**. [1][2] The product is subsequently purified by distillation under reduced pressure.[1][4]

Synthesis from 2-Methylpyridine and Formaldehyde



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Caption: Synthesis of **2-Vinylpyridine** from 2-Methylpyridine.

Reaction of Acetylene and Acrylonitrile

An alternative synthesis involves the reaction of acetylene with acrylonitrile in the presence of a soluble organic cobalt salt catalyst.[4] This reaction is typically carried out at 150–160°C and under a pressure of 0.7 to 0.8 MPa.[4]

Reactivity and Polymerization

The chemical reactivity of **2-vinylpyridine** is dominated by its two key functional groups: the vinyl group and the pyridine ring.

Reactions of the Vinyl Group

The electron-withdrawing nature of the pyridine ring makes the vinyl group susceptible to nucleophilic addition reactions.[1] For instance, it readily reacts with nucleophiles like methoxide and cyanide.[1]

The most significant reaction of the vinyl group is polymerization. **2-Vinylpyridine** can undergo polymerization via radical, cationic, or anionic initiators to form poly(**2-vinylpyridine**) (P2VP).[1] [7] It can also be copolymerized with a variety of other monomers, including styrene, butadiene, and methyl methacrylate.[1] The resulting polymers and copolymers have a wide range of applications due to the properties imparted by the pyridine moiety.

Anionic Polymerization of 2-Vinylpyridine: A Step-by-Step Protocol

Anionic polymerization offers excellent control over molecular weight and dispersity. The following is a generalized protocol for the anionic polymerization of **2-vinylpyridine**.

Materials:

- **2-Vinylpyridine** (freshly distilled and inhibitor-free)
- Anhydrous tetrahydrofuran (THF)
- n-Butyllithium (n-BuLi) in hexane
- Argon or nitrogen gas (high purity)

- Schlenk line and glassware (oven-dried)
- Methanol (for termination)

Procedure:

- Purification of Monomer: Remove the inhibitor from commercial **2-vinylpyridine** by distillation under reduced pressure. Store the purified monomer under an inert atmosphere and at a low temperature.
- Solvent Preparation: Dry THF by refluxing over sodium/benzophenone until a persistent blue or purple color is obtained, then distill under an inert atmosphere.
- Reaction Setup: Assemble the reaction flask and other glassware on a Schlenk line. Flame-dry all glassware under vacuum and then fill with inert gas.
- Initiation: Add the desired amount of anhydrous THF to the reaction flask via cannula. Cool the flask to -78 °C using a dry ice/acetone bath. Add the calculated amount of n-BuLi initiator dropwise with stirring. A characteristic color change should be observed.
- Polymerization: Slowly add the purified **2-vinylpyridine** to the initiator solution via a gas-tight syringe. The reaction is typically exothermic, so maintain the low temperature. The polymerization proceeds rapidly.
- Termination: After the desired reaction time, terminate the polymerization by adding a small amount of degassed methanol. The color of the solution will disappear.
- Isolation and Purification: Precipitate the polymer by pouring the reaction mixture into a large excess of a non-solvent (e.g., hexane or petroleum ether). Filter the polymer, wash it with the non-solvent, and dry it under vacuum.

Reactions of the Pyridine Ring

The nitrogen atom in the pyridine ring is basic and can be protonated by acids. It can also act as a ligand, coordinating with metal ions. This property is exploited in the preparation of various metal complexes and catalysts.

Applications in Research and Drug Development

The unique properties of **2-vinylpyridine** and its polymers make them valuable in several areas of scientific research and pharmaceutical development.

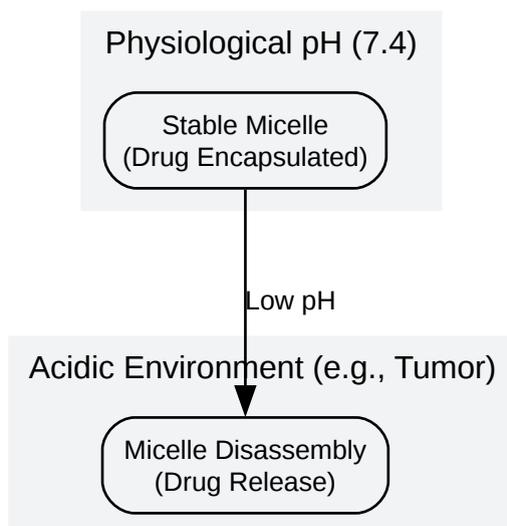
Polymer Chemistry and Materials Science

- **Tire Cord Adhesives:** A major industrial application of **2-vinylpyridine** is in the production of a terpolymer latex with styrene and butadiene.[\[1\]](#)[\[4\]](#) This latex is used as an adhesive to bind tire cords to the rubber matrix, significantly enhancing the durability and performance of tires.
[\[1\]](#)
- **Functional Polymers:** Poly(**2-vinylpyridine**) is a pH-responsive polymer.[\[12\]](#)[\[13\]](#) The pyridine units can be protonated at low pH, leading to changes in solubility and conformation. This property is utilized in the development of "smart" materials, such as sensors and controlled-release systems.[\[12\]](#)[\[14\]](#)
- **Polymer Coatings:** Copolymers containing **2-vinylpyridine** are used in protective coatings for metals.[\[7\]](#)[\[15\]](#) The pyridine groups can coordinate to the metal surface, improving adhesion and corrosion resistance.

Drug Delivery Systems

The pH-sensitivity of poly(**2-vinylpyridine**) makes it an attractive material for drug delivery applications.[\[12\]](#) P2VP-based block copolymers can self-assemble into micelles or polymersomes that can encapsulate hydrophobic drugs.[\[12\]](#)[\[14\]](#) In the acidic environment of tumors or endosomes, the protonation of the pyridine units can trigger the disassembly of the nanocarriers and the release of the encapsulated drug.[\[13\]](#)[\[14\]](#)

pH-Responsive Drug Delivery using P2VP-based Micelles



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Caption: pH-triggered drug release from a P2VP-based micellar carrier.

Pharmaceutical Synthesis

2-Vinylpyridine serves as a key intermediate in the synthesis of several pharmaceutical compounds.^[1] For example, it is used in the production of the anti-cancer drug Axitinib and the veterinary anthelmintic 2-(2-methoxyethyl)pyridine.^{[1][3]} It is also an impurity in the synthesis of Betahistine.^[15]

Biochemical Applications

In biochemical research, **2-vinylpyridine** is used for the pyridylethylation of cysteine residues in proteins. This modification is often performed prior to protein sequencing to prevent the formation of disulfide bonds and to introduce a chromophore that aids in the detection of the modified amino acid.

Safety and Handling

2-Vinylpyridine is a hazardous substance and must be handled with appropriate safety precautions.[16] It is flammable, toxic if swallowed or in contact with skin, and can cause severe skin burns and eye damage.[16][17] It is also a respiratory irritant and may cause skin sensitization.[8]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Tightly fitting safety goggles and a face shield are essential.[16]
- Skin Protection: Wear chemical-resistant gloves and protective clothing.[16]
- Respiratory Protection: Use a respirator with an appropriate vapor cartridge in areas with inadequate ventilation.[16]

Storage:

- Store in a cool, dark, and well-ventilated area.[16]
- Keep away from heat, sparks, and open flames.[16][17]
- Store only if stabilized with a polymerization inhibitor.[6] Recommended storage temperature is -20°C.[7]

Conclusion

2-Vinylpyridine is a versatile and reactive monomer with a rich chemistry that has led to its application in a wide array of fields. Its ability to form functional polymers with unique properties, particularly pH-responsiveness, has made it a subject of intense research, especially in the areas of advanced materials and drug delivery. For researchers and professionals in these fields, a thorough understanding of the synthesis, properties, and reactivity of **2-vinylpyridine** is essential for harnessing its full potential in the development of innovative technologies and therapeutics.

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